

# Personal protective equipment for handling 19:0 Lyso PE-d5

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## Compound of Interest

Compound Name: 19:0 Lyso PE-d5

Cat. No.: B12407718

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## Essential Safety and Handling Guide for 19:0 Lyso PE-d5

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **19:0 Lyso PE-d5** (1-nonadecanoyl-2-hydroxy-sn-glycero(d5)-3-phosphoethanolamine). The following procedures and recommendations are designed to ensure the safe handling, storage, and disposal of this compound, which is typically supplied in a 1:1 dichloromethane:methanol solvent mixture.

## Chemical and Hazard Information

**19:0 Lyso PE-d5** itself is a deuterated lysophospholipid. However, the immediate and primary hazards are associated with the flammable and toxic solvent mixture it is dissolved in.<sup>[1]</sup>

### Physical and Chemical Properties

Property	Value
Chemical Name	1-nonadecanoyl-2-hydroxy-sn-glycero(d5)-3-phosphoethanolamine
Molecular Formula	C <sub>24</sub> H <sub>45</sub> D <sub>5</sub> NO <sub>7</sub> P
Formula Weight	500.67 g/mol [2]
Physical State	Solution
Solvent	Dichloromethane:Methanol (1:1)[2]
Storage Temperature	-20°C[2]

### Hazard Identification and Classification

The product's hazard profile is largely determined by the dichloromethane and methanol solvent. The mixture is classified as highly flammable and toxic.

Hazard Class	GHS Category
Flammable liquids	Category 2
Acute toxicity, Oral	Category 3
Acute toxicity, Dermal	Category 3
Acute toxicity, Inhalation	Category 3
Specific target organ toxicity - single exposure	Category 1
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Carcinogenicity	Category 2

Source: Classification for the 1:1 Dichloromethane:Methanol solvent mixture.[1][3]

Hazard Statements:

- H225: Highly flammable liquid and vapor.[1]
- H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.[1]
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.[4]
- H351: Suspected of causing cancer.[4]
- H370: Causes damage to organs.[1]

## Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling this product. The following table outlines the required PPE.

Body Part	Required PPE	Standard/Specification
Eyes/Face	Safety goggles with side shields or a face shield.	Must be rated to withstand chemical splashes.
Hands	Chemical-resistant gloves (e.g., nitrile).	Check manufacturer's guidelines for resistance to dichloromethane and methanol.
Body	Flame-retardant lab coat or chemical-resistant apron over 100% cotton clothing.	Synthetic materials should be avoided as they can melt if ignited.[5]
Respiratory	Use in a certified chemical fume hood.	A respirator may be needed for spill cleanup or if working outside a fume hood.
Footwear	Closed-toe, chemical-resistant shoes.	Should be non-absorbent and provide good traction.

## Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is essential to minimize exposure and prevent accidents.

#### 1. Preparation and Precautionary Measures:

- Ensure a certified chemical fume hood is operational.[6]
- Locate the nearest safety shower, eyewash station, and fire extinguisher.[5]
- Have a chemical spill kit readily available.
- Review the Safety Data Sheet (SDS) for the 1:1 dichloromethane:methanol solution.[7]

#### 2. Handling the Compound:

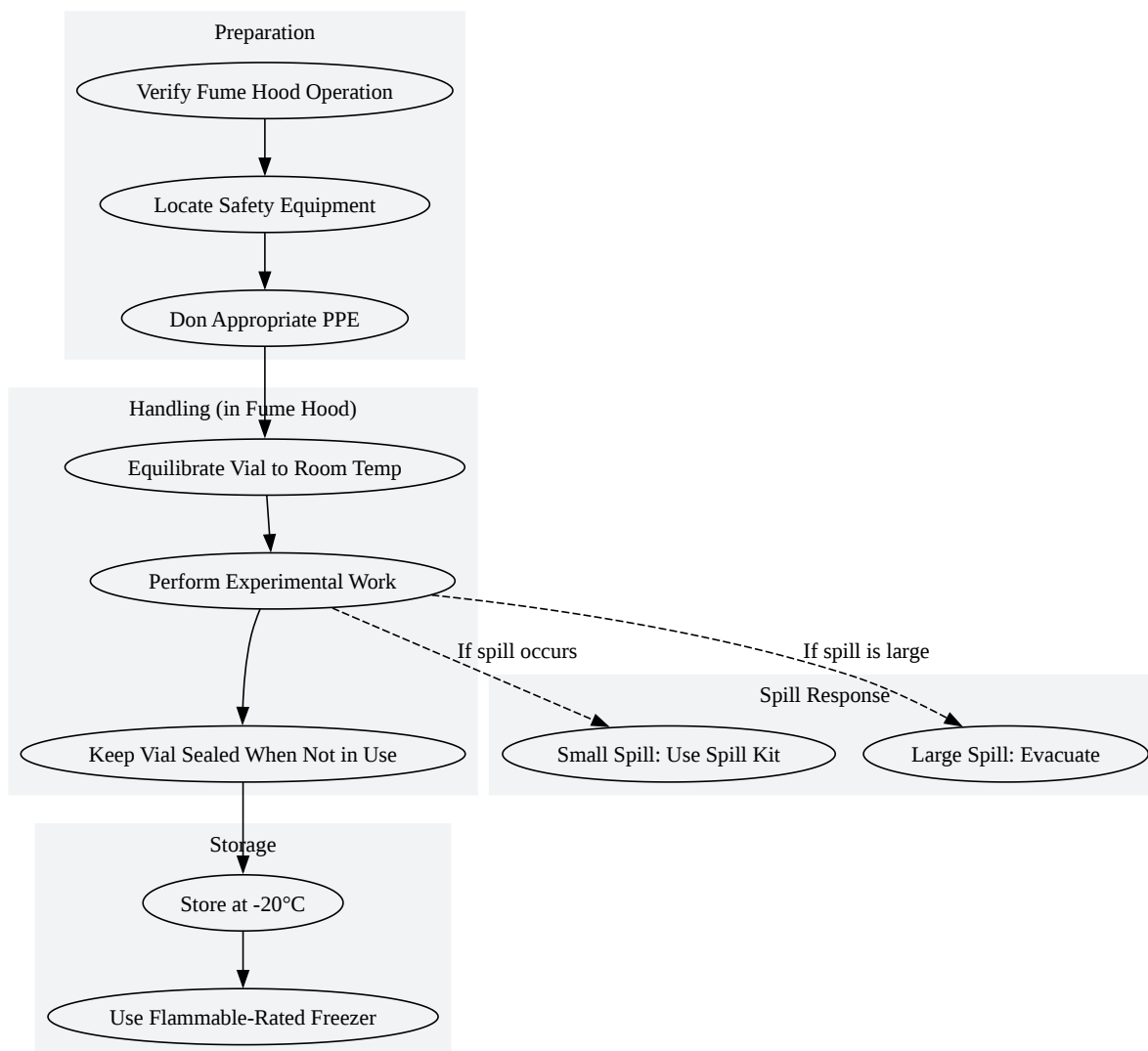
- All handling of the **19:0 Lyso PE-d5** solution must be conducted within a chemical fume hood.[8]
- Don the appropriate PPE as detailed in the table above.
- Allow the vial to equilibrate to room temperature before opening to prevent moisture condensation.
- Keep the container tightly closed when not in use.[5]
- Avoid all sources of ignition, including open flames, hot plates, and static electricity.[5][9]

#### 3. Storage:

- Store the product at its recommended temperature of -20°C in a flammable-liquids-rated freezer.[2][9]
- Ensure the storage area is well-ventilated.
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and amines.[10]

#### 4. Spill Response:

- In case of a small spill inside the fume hood, use an appropriate absorbent material from a chemical spill kit.
- For larger spills, evacuate the area and follow your institution's emergency procedures.
- Avoid breathing vapors.[\[11\]](#)



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Decision process for the proper segregation of chemical waste.

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